

"Tetrahexylammonium iodide" melting point and boiling point

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Compound of Interest

Compound Name: Tetrahexylammonium iodide

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An In-depth Technical Guide on the Physicochemical Properties of **Tetrahexylammonium iodide**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **Tetrahexylammonium iodide**, including experimental protocols for their determination.

Physicochemical Data of Tetrahexylammonium iodide

Tetrahexylammonium iodide is a quaternary ammonium salt that exists as a white to beige crystalline powder at room temperature.^{[1][2][3]} Its key physical properties are summarized below.

Property	Value	Source(s)
Melting Point	99-101 °C	[2][3][4][5]
101.0-106.0 °C	[1]	
99°C to 105°C	[6]	
102-106 °C	[7]	
99 - 103 °C	[8]	
Boiling Point	Not Applicable (Decomposes)	[4]

The boiling point for **Tetrahexylammonium iodide** is not reported as it is a salt that is expected to decompose at higher temperatures before it can reach a boiling point.[4] Studies on similar tetraalkylammonium iodides indicate that thermal decomposition is a key characteristic of this class of compounds.[9]

Experimental Protocol: Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following is a generalized protocol for determining the melting point of **Tetrahexylammonium iodide** using a capillary melting point apparatus.

Materials:

- **Tetrahexylammonium iodide** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

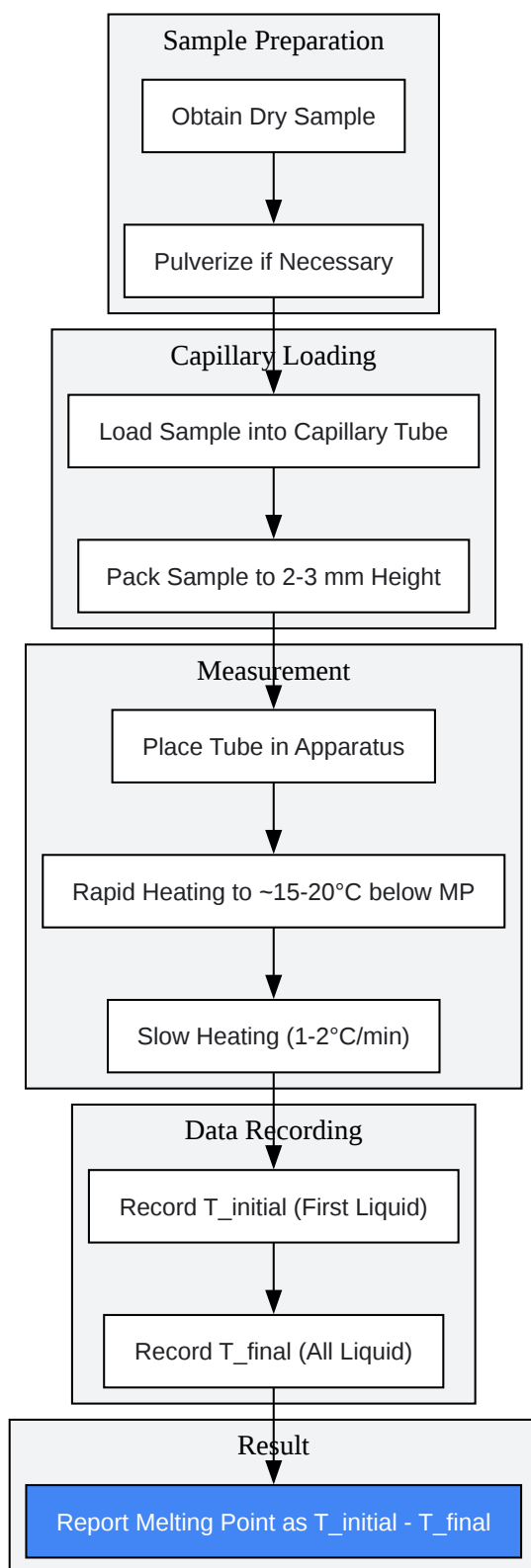
Procedure:

- Sample Preparation:
 - Ensure the **Tetrahexylammonium iodide** sample is completely dry, as moisture can depress the melting point.[\[10\]](#)
 - If the sample consists of large crystals, gently pulverize a small amount into a fine powder using a mortar and pestle.[\[10\]](#)
- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[\[10\]](#)[\[11\]](#)
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end.[\[10\]](#) Alternatively, drop the tube through a long, narrow glass tube to facilitate packing.[\[10\]](#)
 - The packed sample height should be approximately 2-3 mm.[\[10\]](#)
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.[\[12\]](#)
 - If the approximate melting point is known (around 100°C for **Tetrahexylammonium iodide**), set the heating rate to be rapid until the temperature is about 15-20°C below the expected melting point.[\[10\]](#)[\[12\]](#)
 - Decrease the heating rate to approximately 1-2°C per minute as you approach the expected melting point.[\[13\]](#) A slow heating rate is crucial for an accurate measurement.[\[13\]](#)
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).[\[13\]](#)
 - Continue to heat slowly and record the temperature at which the last solid crystal melts (the end of the melting range).[\[13\]](#)

- Data Recording and Interpretation:
 - The recorded melting point should be reported as a range from the temperature of initial melting to the temperature of complete melting.
 - A narrow melting range (e.g., 0.5-1.0°C) is indicative of a pure compound.^{[11][13]} A broad melting range suggests the presence of impurities.^{[12][13]}

Logical Workflow for Melting Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting point of a chemical compound like **Tetrahexylammonium iodide**.



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Caption: Workflow for Melting Point Determination.

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